

In-depth Technical Guide on CAS Number 52623-74-8

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Compound of Interest

Compound Name: Disperse red 153

Cat. No.: B1592451

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No Spectroscopic Data Available for CAS Number 52623-74-8

An extensive search for spectroscopic data and related experimental protocols for the compound with CAS number 52623-74-8 has yielded no specific results. Publicly accessible chemical databases and scientific literature do not contain information on the ^1H NMR, ^{13}C NMR, Infrared (IR), or Mass Spectrometry (MS) data for this particular identifier.

The absence of information suggests that the provided CAS number may be incorrect or does not correspond to a well-characterized substance with publicly available scientific data.

It is important to note that during the search, results for the closely related CAS number 52623-79-7, which corresponds to Sodium Plumbate (Na_2PbO_3), were frequently returned. This suggests a possible typographical error in the requested CAS number.

Researchers, scientists, and drug development professionals seeking spectroscopic information are advised to verify the CAS number of the compound of interest. If Sodium Plumbate is the intended substance, a new search with the correct CAS number (52623-79-7) would be required to obtain the relevant spectroscopic data and associated experimental details.

Without confirmed data for CAS number 52623-74-8, it is not possible to provide the requested data tables, experimental protocols, or visualizations of signaling pathways or experimental workflows.

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